

"Methyl 4-bromo-3-hydroxythiophene-2-carboxylate" molecular structure and conformation

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Compound of Interest

Compound Name: *Methyl 4-bromo-3-hydroxythiophene-2-carboxylate*

Cat. No.: *B1362303*

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An In-depth Technical Guide on the Molecular Structure and Conformation of **Methyl 4-bromo-3-hydroxythiophene-2-carboxylate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the molecular structure and conformational properties of **Methyl 4-bromo-3-hydroxythiophene-2-carboxylate**, a heterocyclic compound of interest in medicinal chemistry and drug development. This document summarizes its chemical and physical properties, outlines a potential synthetic pathway, and discusses its likely conformational behavior based on the analysis of structurally related compounds. While experimental crystallographic data for this specific molecule is not publicly available, this guide leverages computational chemistry principles and spectroscopic data of analogous structures to predict its geometric parameters.

Introduction

Methyl 4-bromo-3-hydroxythiophene-2-carboxylate ($C_6H_5BrO_3S$) is a substituted thiophene derivative. The thiophene ring is a common scaffold in many pharmaceutical agents due to its bioisosteric relationship with the benzene ring and its versatile chemical reactivity. The

presence of bromo, hydroxyl, and methyl carboxylate substituents on the thiophene ring of the title compound offers multiple points for further chemical modification, making it a valuable building block in the synthesis of more complex molecules with potential biological activity. Understanding the three-dimensional structure and conformational flexibility of this molecule is crucial for rational drug design and for predicting its interaction with biological targets.

Molecular Structure and Properties

The fundamental properties of **Methyl 4-bromo-3-hydroxythiophene-2-carboxylate** are summarized in the table below.

Property	Value	Reference
IUPAC Name	methyl 4-bromo-3-hydroxythiophene-2-carboxylate	[1]
CAS Number	95201-93-7	[1]
Molecular Formula	C ₆ H ₅ BrO ₃ S	[1]
Molecular Weight	237.07 g/mol	[1]
Physical Form	Solid	
Solubility	Sparingly soluble in water	

Synthesis

While a specific, detailed experimental protocol for the synthesis of **Methyl 4-bromo-3-hydroxythiophene-2-carboxylate** is not readily available in the public domain, a plausible synthetic route can be proposed based on the known chemistry of thiophenes. A common method for the synthesis of substituted thiophenes is through the Gewald reaction or modifications thereof.

Alternatively, a direct bromination of a precursor molecule, Methyl 3-hydroxythiophene-2-carboxylate, presents a feasible approach. The synthesis of this precursor has been reported and can be adapted for the synthesis of the title compound.[2]

Proposed Experimental Protocol for the Synthesis of Methyl 3-hydroxythiophene-2-carboxylate (Precursor)

This protocol is adapted from the synthesis of Methyl 3-hydroxy-2-thiophenecarboxylate.[2]

Materials:

- Sodium metal
- Anhydrous methanol
- Methyl thioglycolate
- Methyl 2-chloroacrylate
- 4 M Hydrochloric acid
- Ethyl acetate
- Anhydrous sodium sulfate

Procedure:

- Prepare a 2 M solution of sodium methoxide by carefully adding sodium to anhydrous methanol under an inert atmosphere.
- To this solution, add methyl thioglycolate.
- Cool the reaction mixture to 0°C and slowly add methyl 2-chloroacrylate dropwise.
- Allow the reaction to stir at room temperature overnight.
- After completion, cool the mixture to 0°C and quench the reaction with 4 M aqueous hydrochloric acid.
- Extract the product with ethyl acetate.

- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain Methyl 3-hydroxythiophene-2-carboxylate.

Proposed Bromination to Methyl 4-bromo-3-hydroxythiophene-2-carboxylate

Materials:

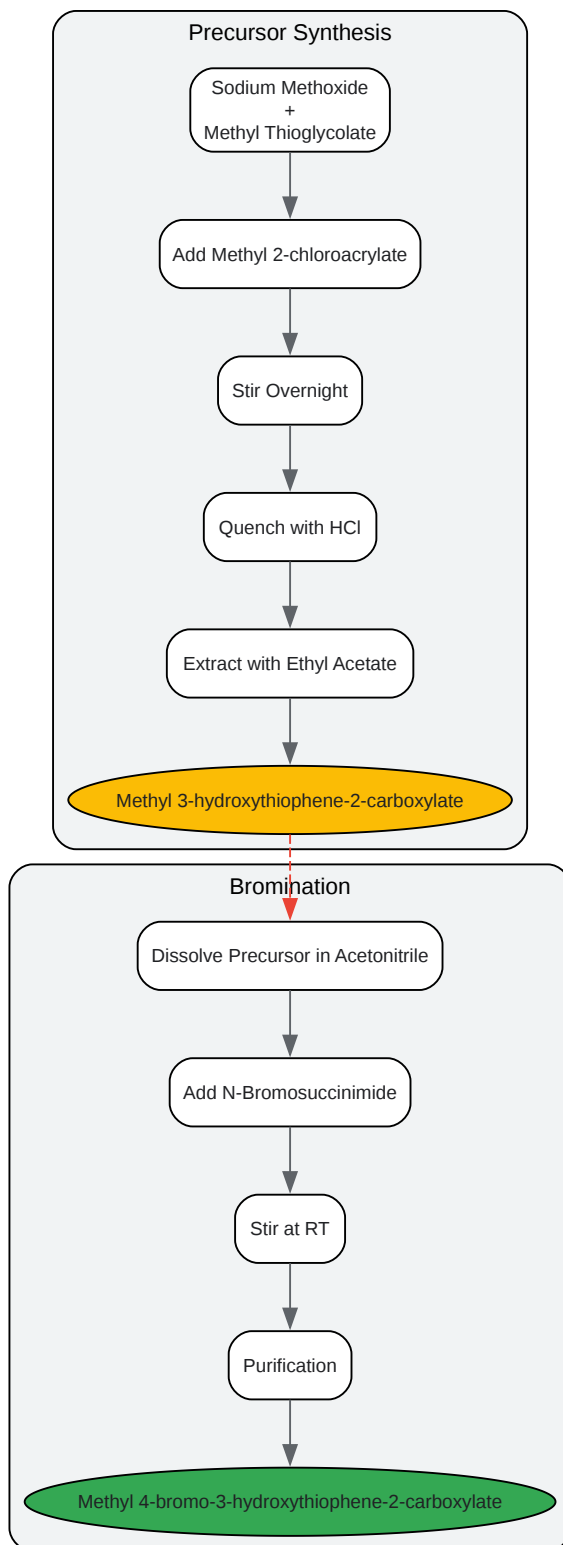
- Methyl 3-hydroxythiophene-2-carboxylate
- N-Bromosuccinimide (NBS)
- Acetonitrile

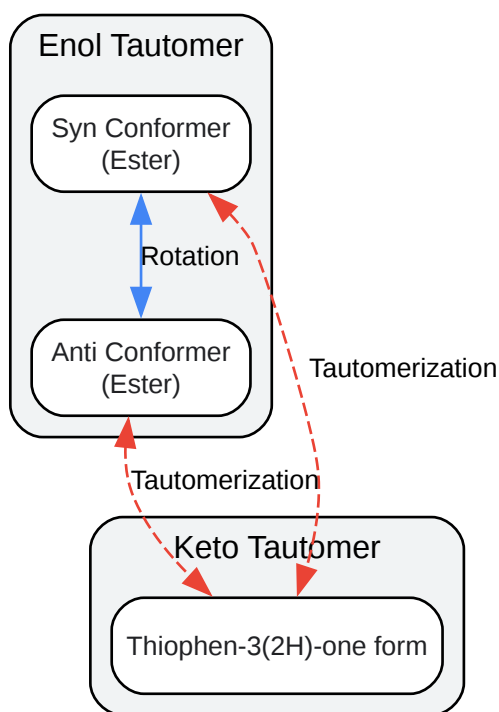
Procedure:

- Dissolve Methyl 3-hydroxythiophene-2-carboxylate in acetonitrile.
- Add N-Bromosuccinimide (NBS) to the solution portion-wise at room temperature.
- Stir the reaction mixture at room temperature until the starting material is consumed (monitored by TLC).
- Remove the solvent under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield **Methyl 4-bromo-3-hydroxythiophene-2-carboxylate**.

The following diagram illustrates the proposed synthetic workflow:

Proposed Synthesis Workflow





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References

- 1. Methyl 4-bromo-3-hydroxythiophene-2-carboxylate | C₆H₅BrO₃S | CID 2777611 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Methyl 3-hydroxythiophene-2-carboxylate synthesis - chemicalbook [chemicalbook.com]
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